Introduction: The Significance of the Benzimidazole Scaffold

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5,6-Dichloro-1H-benzimidazole*
CAS No.:	*6478-73-5*
Cat. No.:	*B023360*

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The benzimidazole scaffold, a bicyclic molecule formed from the fusion of benzene and imidazole rings, is a cornerstone in medicinal chemistry.[1][2][3] Its structural resemblance to endogenous purines allows it to interact with a multitude of biological targets, making it a privileged structure in drug discovery.[4] Benzimidazole derivatives have led to the development of a wide array of pharmaceuticals with diverse therapeutic applications, including anticancer, antimicrobial, antiviral, and anti-inflammatory agents.[1][5][6]

Within this important class of compounds, **5,6-Dichloro-1H-benzimidazole** serves as a critical starting material and a key structural motif. The introduction of two chlorine atoms onto the benzene ring significantly modulates the molecule's electronic properties, lipophilicity, and metabolic stability. These modifications can enhance binding affinity to target proteins and improve pharmacokinetic profiles. This guide provides a comprehensive analysis of the core physicochemical properties of **5,6-Dichloro-1H-benzimidazole**, offering foundational knowledge essential for its application in research and drug development.

Core Physicochemical Properties

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A thorough understanding of the physicochemical properties of a molecule is fundamental to its successful application, from designing synthetic routes to formulating final drug products. The following sections detail the key physical, chemical, and structural characteristics of **5,6-Dichloro-1H-benzimidazole**.

Chemical Structure and Identifiers

The foundational identity of **5,6-Dichloro-1H-benzimidazole** is defined by its structural formula and standardized chemical identifiers.

Caption: Chemical structure of **5,6-Dichloro-1H-benzimidazole**.

Summary of Physicochemical Data

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Property	Value	Source(s)
IUPAC Name	5,6-dichloro-1H-benzimidazole	[7]
CAS Number	6478-73-5	[7][8]
Molecular Formula	$C_7H_4Cl_2N_2$	[7][9]
Molecular Weight	187.03 g/mol	[7][8]
Appearance	Solid, white to off-white crystalline powder	[9][10]
Melting Point	206-208 °C; 240-242 °C	[8][9]
Boiling Point	426.9 ± 25.0 °C at 760 mmHg (Predicted)	[8]
Aqueous Solubility	>28.1 µg/mL (at pH 7.4); Generally low	[7][9]
Organic Solvents	Soluble in DMSO, acetone; slightly better solubility in chloroform, dichloromethane	[9][10]
Stability	Stable under normal laboratory conditions	[9]
SMILES	C1=C2C(=CC(=C1Cl)Cl)N=CN2	[7]
InChIKey	IPRDZAMUYMOJTA-UHFFFAOYSA-N	[7]

Physical Properties

- Melting Point: There is a notable variance in the reported melting point, with sources listing ranges of 206-208 °C and 240-242 °C.[8][9] This discrepancy may be attributable to differences in crystalline form (polymorphism) or purity of the analyzed samples. Researchers should consider this variability and verify the melting point of their specific batch.

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- Solubility: The compound exhibits low solubility in water, a characteristic common for benzimidazole derivatives with halogen substituents.[9] An experimental value indicates solubility is greater than 28.1 µg/mL at a physiological pH of 7.4.[7] Its solubility improves in organic solvents, particularly in weakly polar or non-polar solvents like chloroform and dichloromethane, as well as polar aprotic solvents such as DMSO and acetone.[9][10] This solubility profile is critical for selecting appropriate solvent systems for synthesis, purification, and biological assays.

Chemical Properties

- Acidity and Basicity (pKa): As a benzimidazole, the molecule possesses both acidic and basic properties. The imino proton (-NH) is weakly acidic, while the pyridinic nitrogen atom is basic and can be protonated.[2] While a specific pKa value for the 5,6-dichloro derivative is not readily available in the cited literature, the electron-withdrawing nature of the chlorine atoms is expected to increase the acidity of the N-H proton compared to the unsubstituted benzimidazole.

- Stability: **5,6-Dichloro-1H-benzimidazole** is a chemically stable compound under standard storage and experimental conditions.[9] However, like many aromatic heterocycles, it may be sensitive to strong oxidizing agents or extreme conditions of temperature and pH.

- Reactivity: The benzimidazole ring is a versatile platform for further chemical modification. The imine nitrogen can be readily deprotonated and subsequently alkylated or acylated, a common strategy for synthesizing diverse libraries of derivatives.[2][11] This reactivity makes it an invaluable intermediate for creating novel compounds with potential therapeutic activities.[12]

Spectroscopic Data and Structural Characterization

Accurate characterization is essential for confirming the identity and purity of **5,6-Dichloro-1H-benzimidazole**. Standard spectroscopic techniques provide a detailed fingerprint of the molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are primary tools for structural elucidation.[11][13][14]

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- ^{1}H NMR: The spectrum is expected to show a characteristic broad singlet for the N-H proton, typically in the downfield region (e.g., 11-13 ppm in DMSO-d_6), although its position and appearance can vary with solvent and concentration due to proton exchange.[14] The aromatic region will display signals corresponding to the two protons on the benzene ring and the proton at the C2 position of the imidazole ring.

- ^{13}C NMR: The spectrum will show distinct signals for the seven carbon atoms in the bicyclic system. The chemical shifts are influenced by the chlorine substituents and the nitrogen atoms.

- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight and elemental composition. The calculated exact mass is 185.9751535 Da.[7] The presence of two chlorine atoms will result in a characteristic isotopic pattern (M, M+2, M+4) that is a definitive indicator of the compound's identity.

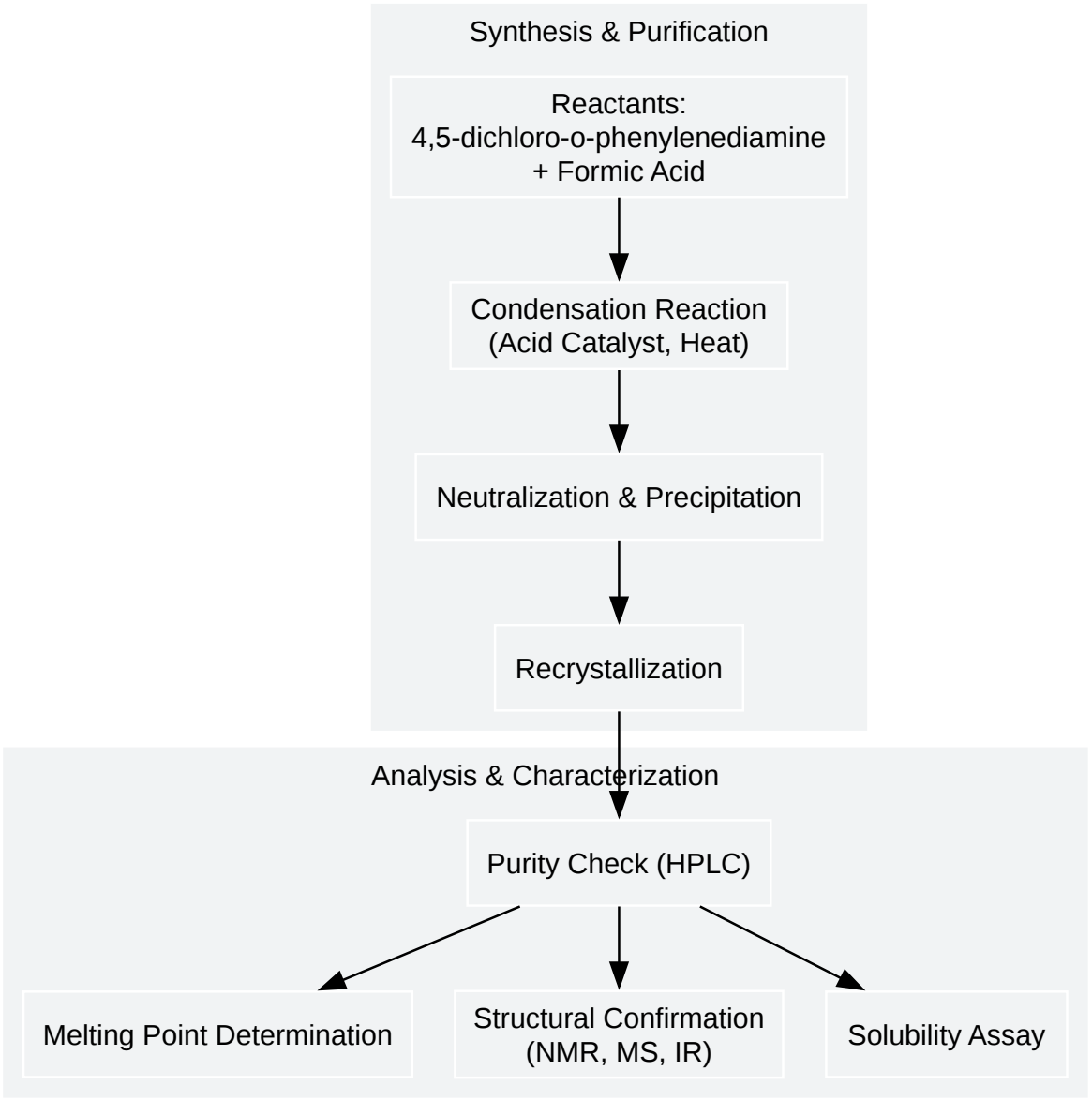
- Infrared (IR) Spectroscopy: IR spectroscopy helps identify key functional groups. A characteristic broad absorption band corresponding to the N-H stretching vibration is expected in the region of 3000-3400 cm^{-1}. Other bands related to C=N, C=C, and C-Cl stretching will also be present in the fingerprint region.[14]

Experimental Protocols & Methodologies

The following protocols provide standardized, self-validating methodologies for the synthesis and characterization of **5,6-Dichloro-1H-benzimidazole**.

Workflow for Synthesis and Characterization

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Caption: General workflow for the synthesis and analysis of **5,6-Dichloro-1H-benzimidazole**.

Protocol 1: Synthesis via Condensation

This protocol describes a common method for synthesizing benzimidazoles from o-phenylenediamines.[2]

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- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine 4,5-dichloro-o-phenylenediamine (1 equivalent) with formic acid (excess, ~5-10 equivalents), which acts as both reactant and solvent.
- Condensation: Heat the reaction mixture to reflux (approximately 100-110 °C) for 2-4 hours. Monitor the reaction progress using Thin-Layer Chromatography (TLC).
- Work-up: After completion, cool the mixture to room temperature. Slowly and carefully pour the acidic solution into a beaker of cold water or ice to precipitate the product.
- Neutralization: Neutralize the solution by the dropwise addition of a base (e.g., ammonium hydroxide or sodium bicarbonate solution) until the pH is approximately 7. The crude product will precipitate out of the solution.
- Isolation: Collect the solid product by vacuum filtration and wash thoroughly with cold water to remove residual salts.
- Purification: Dry the crude solid. Further purify the product by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield pure **5,6-Dichloro-1H-benzimidazole**.

Protocol 2: Purity Assessment by HPLC

A reverse-phase HPLC method can be used to determine the purity of the synthesized compound.[15]

- Column: C18 reverse-phase column (e.g., Newcrom R1).[15]
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water containing an acidic modifier (e.g., 0.1% formic acid for MS compatibility or phosphoric acid).[15]
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength where the benzimidazole chromophore absorbs strongly (e.g., 254 nm or 280 nm).
- Sample Preparation: Prepare a stock solution of the compound in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL. Dilute as necessary.

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- Analysis: Inject the sample and analyze the resulting chromatogram. Purity is determined by the area percentage of the main peak.

Protocol 3: Aqueous Solubility Determination (Shake-Flask Method)

This is a standard method for determining the thermodynamic solubility of a compound.

- Preparation: Add an excess amount of **5,6-Dichloro-1H-benzimidazole** to a known volume of pH 7.4 phosphate buffer in a sealed vial.
- Equilibration: Agitate the vial at a constant temperature (e.g., 25 °C or 37 °C) for 24-48 hours to ensure equilibrium is reached.
- Separation: Centrifuge the suspension at high speed to pellet the excess, undissolved solid.
- Quantification: Carefully remove an aliquot of the clear supernatant. Dilute the aliquot with a suitable solvent and determine the concentration of the dissolved compound using a calibrated analytical method, such as HPLC-UV or UV-Vis spectroscopy.
- Calculation: Calculate the solubility in units such as µg/mL or µM.

Significance in Drug Discovery and Development

The **5,6-dichloro-1H-benzimidazole** core is more than just a synthetic intermediate; it is a validated pharmacophore present in numerous biologically active molecules.

- Anticancer Agents: Derivatives have been designed as potent inhibitors of key signaling proteins, such as BRAF kinase, which is implicated in various cancers.[11]
- Antimicrobial Agents: The scaffold is utilized in the development of new antibacterial and antifungal compounds.[1][16]
- Antiviral Research: It serves as a key intermediate in the synthesis of antiviral drugs like Maribavir, which is used to treat cytomegalovirus (CMV) infections.[12]

The physicochemical properties detailed in this guide are paramount to these applications. Lipophilicity, influenced by the chloro groups, affects membrane permeability and target

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engagement. Solubility dictates formulation strategies and bioavailability. Chemical stability is crucial for drug shelf-life and metabolism. By providing this foundational data and associated methodologies, this guide aims to empower researchers to fully leverage the potential of **5,6-Dichloro-1H-benzimidazole** in the ongoing quest for novel therapeutics.

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